

Tylosin Lactate's In Vitro Efficacy Against Mycoplasma Species: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tylosin lactate

Cat. No.: B1682566

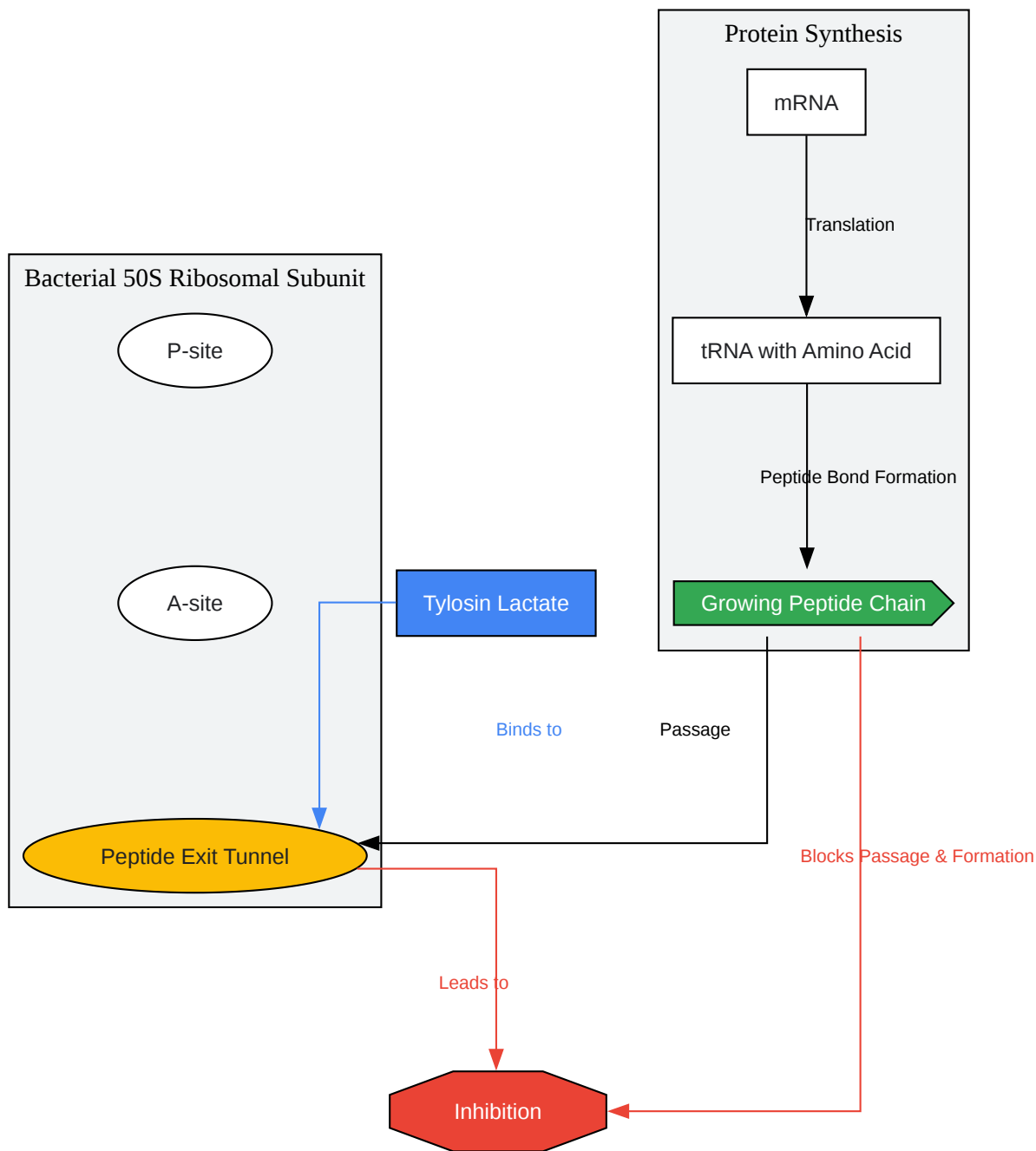
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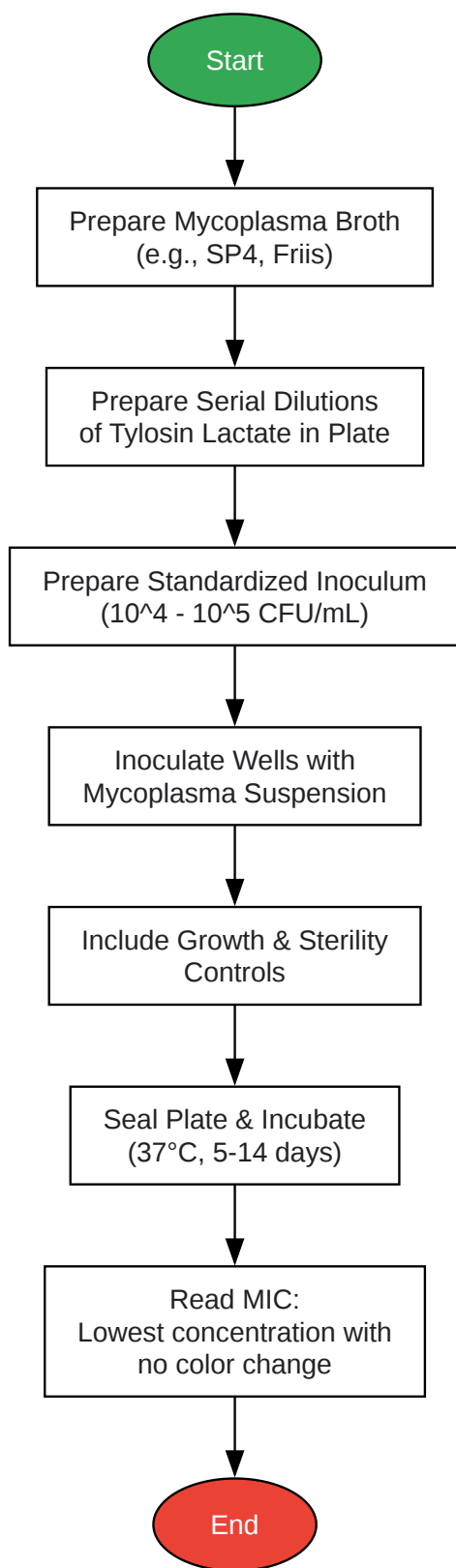
Introduction

Tylosin, a macrolide antibiotic produced by the fermentation of *Streptomyces fradiae*, is a crucial therapeutic agent in veterinary medicine for combating infections caused by *Mycoplasma* species.^{[1][2]} These bacteria, lacking a cell wall, are inherently resistant to many common antibiotics but are susceptible to agents that target internal cellular processes. Tylosin exerts its bacteriostatic effect by inhibiting protein synthesis.^[1] This technical guide provides an in-depth analysis of the in vitro activity of **tylosin lactate** against various pathogenic *Mycoplasma* species, offering researchers, scientists, and drug development professionals a consolidated resource on its mechanism of action, susceptibility data, and the standardized protocols for its evaluation.

Mechanism of Action

Tylosin's primary mechanism of action is the inhibition of bacterial protein synthesis.^[1] Like other macrolide antibiotics, it binds to the 50S subunit of the bacterial ribosome.^{[1][3]} This binding event occurs within the peptide exit tunnel, effectively blocking the passage of newly synthesized peptide chains and interfering with peptide bond formation.^[3] This disruption of protein production is critical to halting the growth and replication of susceptible bacteria. Resistance to tylosin can emerge through methylation of nucleotides in the 23S rRNA, specifically at positions G748 and A2058, which prevents the antibiotic from binding effectively to its ribosomal target.^[3]





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References

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- 2. go.drugbank.com [go.drugbank.com]
- 3. Resistance to the macrolide antibiotic tylosin is conferred by single methylations at 23S rRNA nucleotides G748 and A2058 acting in synergy - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tylosin Lactate's In Vitro Efficacy Against Mycoplasma Species: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682566#tylosin-lactate-s-effect-on-mycoplasma-species-in-vitro]

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